An In-depth Technical Guide to 2-(tert-Butylamino)-5-methyl-3-nitropyridine

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Compound of Interest

Compound Name:	*2-T-Butylamino-5-methyl-3-nitropyridine*
CAS No.:	*1033202-70-8*
Cat. No.:	*B1503556*

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Abstract

This technical guide provides a comprehensive overview of 2-(tert-butylamino)-5-methyl-3-nitropyridine, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. This document elucidates its chemical identity, physicochemical properties, a detailed, plausible synthetic protocol, and an exploration of its potential applications in drug discovery, particularly as a scaffold for kinase inhibitors. The causality behind experimental choices and the inherent logic of the synthetic pathway are discussed to provide actionable insights for laboratory practice.

Introduction and Chemical Identity

2-(tert-Butylamino)-5-methyl-3-nitropyridine, registered under CAS number 1033202-70-8, is a substituted aminonitropyridine.[1] Its structure, featuring a bulky tert-butylamino group, a methyl substituent, and an electron-withdrawing nitro group on the pyridine core, suggests its potential as a versatile intermediate in the synthesis of more complex molecules. The electronic

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properties of the nitro group significantly influence the reactivity of the pyridine ring, making it a key synthon for various chemical transformations.[2] The strategic placement of these functional groups offers multiple avenues for molecular elaboration, a desirable characteristic in the design of novel therapeutic agents.

The core structure of aminonitropyridines is a recognized "privileged scaffold" in medicinal chemistry, frequently appearing in molecules with diverse biological activities.[3] The tert-butyl group can impart favorable pharmacokinetic properties, such as increased metabolic stability and oral bioavailability, by sterically shielding the adjacent amino group from enzymatic degradation.

Physicochemical Properties

A summary of the key physicochemical properties of 2-(tert-butylamino)-5-methyl-3-nitropyridine is presented in Table 1. This data is essential for its handling, formulation, and integration into synthetic workflows.

Property	Value	Source
CAS Number	1033202-70-8	[1]
Molecular Formula	$C_{10}H_{15}N_3O_2$	[1]
Molecular Weight	209.25 g/mol	[1]
Synonyms	N-tert-butyl-5-methyl-3-nitropyridin-2-amine	[1]
Appearance	Expected to be a yellow to orange solid	Inferred from related compounds
Solubility	Expected to be soluble in common organic solvents like DCM, EtOAc, and MeOH	Inferred from structural properties

Synthesis of 2-(tert-Butylamino)-5-methyl-3-nitropyridine: A Plausible Protocol

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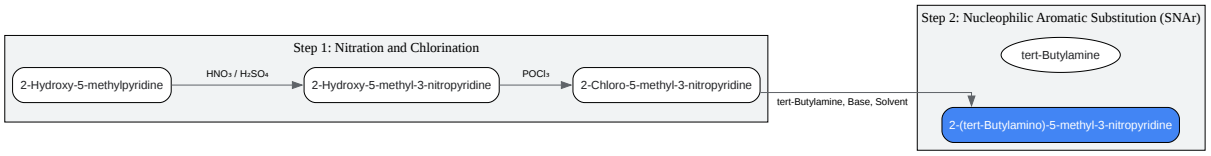
While a specific literature-documented synthesis for 2-(tert-butylamino)-5-methyl-3-nitropyridine is not readily available, a highly plausible and efficient synthetic route can be designed based on the well-established principles of nucleophilic aromatic substitution (SNAr) on electron-deficient pyridine rings.[4] The proposed synthesis involves a two-step process starting from the commercially available 2-hydroxy-5-methylpyridine.

Synthesis Workflow Diagram



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Caption: Proposed two-step synthesis of 2-(tert-butylamino)-5-methyl-3-nitropyridine.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 2-Chloro-5-methyl-3-nitropyridine (Intermediate)

This initial step involves the nitration of 2-hydroxy-5-methylpyridine followed by chlorination.

- 1.1. Nitration:
  - To a stirred solution of concentrated sulfuric acid, cautiously add 2-hydroxy-5-methylpyridine in portions, maintaining the temperature below 10 °C with an ice bath.
  - Slowly add a pre-mixed solution of concentrated nitric acid and concentrated sulfuric acid dropwise, ensuring the temperature does not exceed 20 °C.

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- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours.
- Carefully pour the reaction mixture onto crushed ice and neutralize with a saturated aqueous solution of sodium bicarbonate until a precipitate forms.
- Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum to yield 2-hydroxy-5-methyl-3-nitropyridine.

- 1.2. Chlorination:
  - In a round-bottom flask equipped with a reflux condenser, combine 2-hydroxy-5-methyl-3-nitropyridine and phosphorus oxychloride ($POCl_3$).
  - Heat the mixture to reflux (approximately 105-110 °C) and maintain for 3-5 hours.[5]
  - Cool the reaction mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring.
  - Neutralize the mixture with a saturated aqueous solution of sodium carbonate.
  - Extract the product with dichloromethane (DCM) or ethyl acetate (EtOAc).
  - Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain crude 2-chloro-5-methyl-3-nitropyridine.
  - Purify the crude product by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to yield the pure intermediate.

Step 2: Synthesis of 2-(tert-Butylamino)-5-methyl-3-nitropyridine (Target Molecule)

This step utilizes a nucleophilic aromatic substitution (SNAr) reaction. The electron-withdrawing nitro group at the 3-position activates the chlorine at the 2-position for displacement by tert-butylamine.[2]

- 2.1. Reaction Setup:

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- In a sealed reaction vessel, dissolve 2-chloro-5-methyl-3-nitropyridine (1.0 eq.) in a suitable anhydrous solvent such as N,N-dimethylformamide (DMF) or acetonitrile.
- Add tert-butylamine (1.2-1.5 eq.) to the solution.
- Add a non-nucleophilic base, such as triethylamine (TEA) or diisopropylethylamine (DIPEA) (1.5-2.0 eq.), to scavenge the HCl generated during the reaction.

- 2.2. Reaction and Work-up:
  - Heat the reaction mixture to 80-100 °C and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
  - Upon completion, cool the reaction mixture to room temperature.
  - Pour the mixture into water and extract with ethyl acetate.
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude product by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford 2-(tert-butylamino)-5-methyl-3-nitropyridine as a solid.

Spectroscopic Characterization (Predicted)

While experimental spectra for 2-(tert-butylamino)-5-methyl-3-nitropyridine are not widely published, a reasonable prediction of its key spectroscopic features can be made based on its structure and data from analogous compounds.

1H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the tert-butyl group, and the methyl group.

- Aromatic Protons: Two doublets in the aromatic region (δ 7.5-9.0 ppm), corresponding to the two protons on the pyridine ring. The proton at the 6-position will likely appear at a higher

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chemical shift due to the deshielding effect of the adjacent nitrogen and the nitro group. The proton at the 4-position will be at a slightly lower chemical shift.

- tert-Butyl Protons: A singlet at approximately δ 1.4-1.6 ppm, integrating to nine protons.
- Methyl Protons: A singlet at approximately δ 2.3-2.5 ppm, integrating to three protons.
- NH Proton: A broad singlet, the chemical shift of which will be concentration and solvent dependent, likely in the δ 5.0-7.0 ppm range.

13C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide information on the carbon framework.

- Aromatic Carbons: Five distinct signals in the aromatic region (δ 110-160 ppm). The carbon bearing the nitro group (C3) and the carbon attached to the amino group (C2) will be significantly influenced by these substituents.
- tert-Butyl Carbons: Two signals; one for the quaternary carbon (δ 50-60 ppm) and one for the three equivalent methyl carbons (δ 28-32 ppm).
- Methyl Carbon: A signal around δ 15-20 ppm.

Mass Spectrometry (Predicted)

Electron ionization mass spectrometry (EI-MS) is expected to show a molecular ion peak (M+•) at m/z 209. A prominent fragment would likely be the loss of a methyl group from the tert-butyl moiety ([M-15]+) at m/z 194, leading to a stable cation. Further fragmentation may involve the loss of the nitro group.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will exhibit characteristic absorption bands for the functional groups present.

- N-H Stretch: A sharp to moderately broad band in the region of 3300-3500 cm-1.
- C-H Stretch: Aliphatic C-H stretches just below 3000 cm-1 and aromatic C-H stretches above 3000 cm-1.

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- NO_2 Stretch: Two strong absorption bands, an asymmetric stretch around 1520-1560 cm-1 and a symmetric stretch around 1345-1385 cm-1.
- Aromatic C=C and C=N Stretches: Multiple bands in the 1400-1600 cm-1 region.

Potential Applications in Drug Discovery and Medicinal Chemistry

The structural motifs within 2-(tert-butylamino)-5-methyl-3-nitropyridine suggest its potential as a valuable scaffold in drug discovery, particularly in the development of kinase inhibitors.

Rationale as a Kinase Inhibitor Scaffold

Many clinically successful kinase inhibitors feature a substituted aminopyridine or a related heterocyclic core that forms key hydrogen bonding interactions with the hinge region of the kinase active site. The 2-amino group of this molecule can act as a hydrogen bond donor, while the pyridine nitrogen can act as a hydrogen bond acceptor, mimicking the adenine portion of ATP.

The nitro group at the 3-position can be chemically transformed, for instance, reduced to an amino group. This resulting 2,3-diaminopyridine derivative can then be further functionalized to introduce substituents that can occupy other pockets of the kinase active site, thereby enhancing potency and selectivity. The methyl group at the 5-position can be used to probe steric and electronic interactions in the solvent-exposed region of the ATP binding site.

Potential Kinase Targets

Given the prevalence of the aminopyridine scaffold in known kinase inhibitors, 2-(tert-butylamino)-5-methyl-3-nitropyridine could serve as a starting point for developing inhibitors against a range of kinases implicated in diseases such as cancer and inflammatory disorders. Examples of kinase families that are often targeted by aminopyridine-based inhibitors include:

- Tyrosine Kinases: Such as Bruton's tyrosine kinase (BTK) and mitogen-activated protein kinases (MAPK).[6]
- Serine/Threonine Kinases: Including Aurora kinases and Polo-like kinases, which are crucial for cell cycle regulation.[7]

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Future Directions in Research

Further investigation into the biological activity of 2-(tert-butylamino)-5-methyl-3-nitropyridine and its derivatives is warranted. A logical progression would involve:

- Synthesis of a focused library: Modifying the substituents on the pyridine ring and the amino group to explore structure-activity relationships (SAR).
- In vitro kinase screening: Testing the synthesized compounds against a panel of kinases to identify initial hits.
- Structural biology: Obtaining co-crystal structures of promising inhibitors bound to their target kinases to guide further optimization.

Safety and Handling

As with all laboratory chemicals, 2-(tert-butylamino)-5-methyl-3-nitropyridine should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) from the supplier.

Conclusion

2-(tert-Butylamino)-5-methyl-3-nitropyridine is a chemical entity with significant potential as a building block in synthetic and medicinal chemistry. Its straightforward, plausible synthesis via nucleophilic aromatic substitution makes it an accessible scaffold for further chemical exploration. The presence of multiple functional groups allows for diverse derivatization, positioning it as a promising starting point for the development of novel kinase inhibitors and other biologically active molecules. This guide provides a foundational understanding of its properties, synthesis, and potential applications, intended to empower researchers in their scientific endeavors.

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